

Essential Safety and Logistical Information for Handling Diisononyl Adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisononyl adipate

Cat. No.: B167168

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical substances. This guide provides essential, immediate safety and logistical information for the handling of **Diisononyl adipate** (DINA), including personal protective equipment (PPE) recommendations, operational plans for handling and storage, and proper disposal procedures.

Quantitative Data

The following table summarizes key quantitative data for **Diisononyl adipate**, compiled from various safety data sheets.

Property	Value
CAS Number	33703-08-1
Molecular Formula	C ₂₄ H ₄₆ O ₄
Auto Ignition Temperature	> 370 °C (> 698 °F)[1]
Density	0.92 g/cm ³ @ 20 °C (68 °F)[1]
Flash Point	228 °C (442 °F) (Pensky-Martens closed cup)[1]
Freezing Point	-60 °C (-76 °F)[1]
Kinematic Viscosity	24 mm ² /s @ 20 °C (68 °F)[1]

Personal Protective Equipment (PPE)

To prevent exposure when handling **Diisononyl adipate**, the following personal protective equipment is mandatory.[2]

- **Eye Protection:** Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[2][3] Where there is a risk of splashing, chemical goggles and a face shield should be used.[2][4][5]
- **Hand Protection:** Use impervious, chemical-resistant gloves that have been tested according to EN 374.[2] Suitable materials include neoprene, butyl rubber, or nitrile.[2] Gloves must be inspected before use and disposed of properly after handling.[2][3][6] It is crucial to use proper glove removal technique, without touching the glove's outer surface, to avoid skin contact.[3][6]
- **Body Protection:** Wear impervious clothing such as a lab coat, apron, or coveralls.[2][3] The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[3][6]
- **Respiratory Protection:** Respiratory protection is not generally required in well-ventilated areas.[2] However, if ventilation is inadequate or if you are exposed to vapors, mist, or gas, a NIOSH-approved respirator should be worn.[2][3][7] If a respirator is the sole means of protection, a full-face supplied air respirator is recommended.[3]

Operational Plans: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- **Ventilation:** Always work in a well-ventilated area.[2][8] Use local exhaust ventilation where possible to keep exposure levels of fumes below recommended levels.[7][8]
- **Avoid Contact:** Take measures to avoid contact with skin and eyes.[2][8]
- **Hygiene Practices:** Observe good personal hygiene measures, such as washing hands after handling the material and before eating, drinking, or smoking.[8][9] Routinely wash work

clothing and protective equipment to remove contaminants.[8] Do not eat, drink, or smoke in work areas.[9]

- Ignition Sources: Do not handle, store, or open near open flames, sources of heat, or ignition sources.[2][3] The material can accumulate static charges which may cause an electrical spark.[3][8]

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][8] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[8]
- Incompatible Materials: Store away from strong oxidizing agents, bases, and nitric acid.[8]
- Heat: Do not store near heat.[8]

Disposal Plan

Proper disposal of **Diisononyl adipate** and its containers is essential to prevent environmental contamination.

- Waste Disposal: Dispose of the material as hazardous waste.[3] Contact a licensed professional waste disposal service to dispose of this material.[3][6] Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Container Disposal: Empty containers may contain residue and can be dangerous.[8] Do not attempt to refill or clean containers without proper instructions.[8] Empty containers should be taken for recycling, recovery, or disposal through a suitably qualified or licensed contractor and in accordance with governmental regulations.[8] Dispose of contaminated packaging as you would the unused product.[3][6]
- Environmental Precautions: Do not let the product enter drains.[3] Prevent run-off into sewers or natural waterways.[8]

Experimental Protocols: Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Use personal protective equipment.[3] Avoid breathing vapors, mist, or gas.[3][8] Ensure adequate ventilation.[3][8] Remove all sources of ignition.[8] Evacuate personnel to safe areas and keep unprotected persons away.[3][8]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleaning:
 - Contain the spill with an inert absorbent material such as sand, earth, or vermiculite.[8]
 - Soak up the spill with the inert absorbent material.[3]
 - Collect the spillage and place it in suitable, closed containers for disposal.[3][9]
 - Clean the affected area with detergent.[8]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling a **Diisononyl adipate** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. univarsolutions.com [univarsolutions.com]
- 2. benchchem.com [benchchem.com]
- 3. scipoly.com [scipoly.com]
- 4. americanchemistry.com [americanchemistry.com]
- 5. solutions.covestro.com [solutions.covestro.com]
- 6. solventsandpetroleum.com [solventsandpetroleum.com]
- 7. cdn.chemservice.com [cdn.chemservice.com]
- 8. hbchemical.com [hbchemical.com]
- 9. chemos.de [chemos.de]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Diisononyl Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167168#personal-protective-equipment-for-handling-diisononyl-adipate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

